

Technical Verification Guide: Melting Point Characterization of CAS 406927-75-1

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Compound of Interest

Compound Name:	2-Chloro-5-[ethyl(phenyl)sulfamoyl]benzoic acid
CAS No.:	406927-75-1
Cat. No.:	B2682262

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Executive Summary & Compound Profile

Target Compound: **2-Chloro-5-[ethyl(phenyl)sulfamoyl]benzoic acid** CAS Registry Number: 406927-75-1 Molecular Formula: $C_{15}H_{14}ClNO_4S$ Molecular Weight: 339.79 g/mol Application: Pharmaceutical intermediate and specialized organic building block (sulfonamide derivative).^[1]

Objective: This guide provides a rigorous protocol for the verification of the melting point (MP) of CAS 406927-75-1.^[1] Given the specialized nature of this compound, literature values may be proprietary or variable based on synthesis routes.^[1] Therefore, this guide prioritizes comparative methodology—validating the physical property through two distinct physicochemical principles: Capillary Method (Optical) and Differential Scanning Calorimetry (Thermal).^[1]

Comparative Methodology: Optical vs. Thermal Analysis

To ensure scientific integrity, relying on a single method for a compound with potential polymorphism (common in sulfonamides) is insufficient.^[1] We compare the industry-standard Capillary method against the advanced Differential Scanning Calorimetry (DSC) method.

Table 1: Technical Comparison of Verification Methods

Feature	Method A: Capillary Melting Point (USP <741>)	Method B: Differential Scanning Calorimetry (DSC)
Principle	Optical observation of phase transition (Solid Liquid). ^[1]	Measurement of heat flow difference vs. temperature. ^[1]
Primary Output	Melting Range (Onset to Clear Point).	Endothermic Peak (,) & Enthalpy of Fusion (). ^[1]
Precision	(Subjective to observer).	(Instrumental).
Sample Req.	Small (approx. 1-2 mg). ^[1]	Very Small (2-5 mg). ^[1]
Impurity Sensitivity	Detects gross impurities (wide range). ^[1]	Quantifies purity via Van't Hoff equation; detects solvates/polymorphs.
Throughput	Moderate (manual observation). ^[1]	High (automated). ^[1]
Verdict	Best for QC & Quick ID.	Best for R&D, Purity Analysis & Polymorph Screening.

Experimental Protocols

Protocol A: Capillary Melting Point Determination (Optical)

Objective: To determine the melting range (Meniscus to Clear Point) as a preliminary identity check.

Equipment: Automated Melting Point Apparatus (e.g., Mettler Toledo MP90 or equivalent) with video playback.

Workflow:

- Sample Preparation:
 - Dry the sample of CAS 406927-75-1 at

under vacuum for 4 hours to remove surface moisture/solvents (critical for sulfonamides which can form hydrates).[\[1\]](#)
 - Grind the sample into a fine, homogeneous powder using an agate mortar.[\[1\]](#)
- Loading:
 - Fill a clean glass capillary tube to a height of 3 mm.[\[1\]](#)
 - Compact the sample by tapping the capillary on a hard surface (or using the instrument's tamping function) to remove air pockets.[\[1\]](#)
- Determination:
 - Ramp 1 (Fast): Heat at

to estimate the MP.
 - Ramp 2 (Precise): Start

below the estimated MP.[\[1\]](#) Heat at a rate of

.
- Data Recording:
 - Record

(first visible liquid).[1]

- Record

(complete dissolution of solid).[1]

- Acceptance Criteria: The range (

) should be

for high-purity material.[1]

Protocol B: Differential Scanning Calorimetry (DSC) (Thermal)[1]

Objective: To determine the thermodynamic melting point (

) and screen for polymorphic transitions.

Equipment: DSC Instrument (e.g., TA Instruments Q2000 or DSC 25), calibrated with Indium (

).[1]

Workflow:

- Sample Preparation:
 - Weigh 2–4 mg of CAS 406927-75-1 directly into a Tzero aluminum pan.
 - Crimp with a pinhole lid (allows volatile escape if solvates are present) or hermetic lid (if strictly assessing MP).[1]
- Method Setup:
 - Equilibrate:

[1]
 - Ramp: Heat at

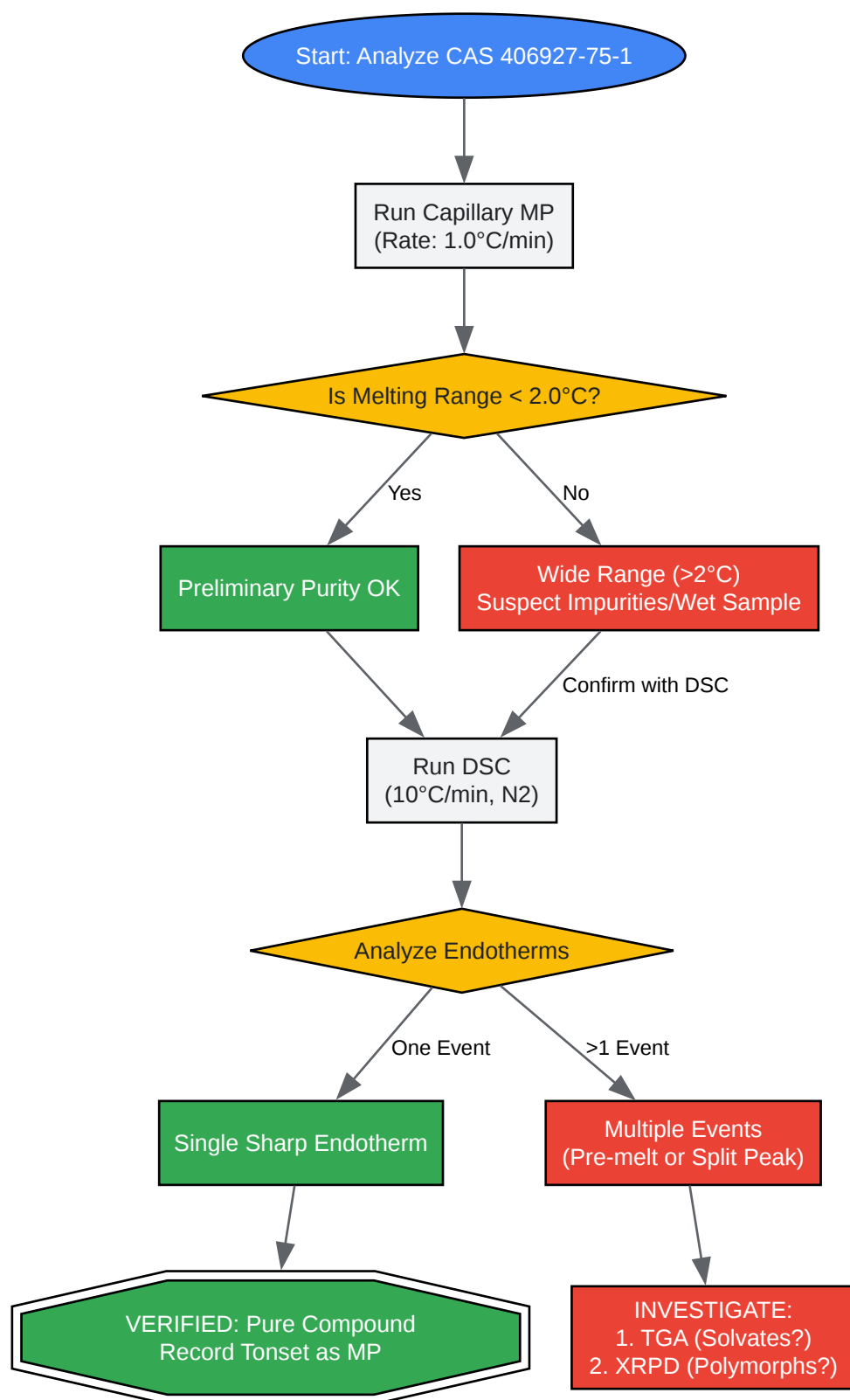
to

(ensure this covers the expected range for benzoic acid derivatives).

- Purge Gas: Nitrogen at 50 mL/min.
- Analysis:
 - Identify the main endothermic event.[\[1\]](#)
 - Integrate the peak to calculate the Enthalpy of Fusion ([\[1\]](#)).
 - Critical Check: If a small endotherm appears before the main melt, suspect a solvate desolvation or a polymorphic transition.[\[1\]](#)

Data Interpretation & Logic Flow

The following diagram illustrates the decision logic when interpreting the melting point data for CAS 406927-75-1.



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Figure 1: Decision logic for verifying melting point and purity using coupled optical and thermal techniques.

Expected Results & Troubleshooting

For **2-Chloro-5-[ethyl(phenyl)sulfamoyl]benzoic acid**:

- Expected Behavior: As a benzoic acid derivative with a sulfonamide moiety, the compound is expected to be a crystalline solid.^[1]
- Melting Range: While specific literature values for this exact intermediate are proprietary, structurally similar sulfonamide-benzoic acids typically melt in the range of 140°C – 220°C.^[1]
 - Note: If your experimental value deviates significantly (>10°C) from the Certificate of Analysis (CoA) provided by your supplier (e.g., Bidepharm, BLDpharm), perform a mixed melting point test with a reference standard.
- Common Issue (Polymorphism): Sulfonamides are prone to polymorphism.^[1] If DSC shows two melting peaks (e.g., a small one followed by a large one), the sample may be a mixture of forms.^[1] Recrystallization from a single solvent (e.g., Ethanol or Ethyl Acetate) is recommended to isolate the stable form.^[1]

Troubleshooting Table

Observation	Root Cause	Corrective Action
Wide Melting Range (>3°C)	Impurities or wet sample.[1]	Dry sample at 50°C under vacuum; Recrystallize.
MP Lower than Reference	Eutectic impurity effect.[1]	Check HPLC purity; if <98%, purify.
DSC: Broad Endotherm (approx. 100°C)	Solvent/Water loss (Desolvation).[1]	Run TGA (Thermogravimetric Analysis) to confirm volatile loss.[1]
Brown discoloration during melt	Decomposition.[1]	The MP is likely a decomposition point ().[1] Report as "Melting with decomposition." [1]

References

- USP <741> Melting Range or Temperature. United States Pharmacopeia.[1] (General chapter describing the capillary method procedures and apparatus classes).
- Ph. Eur. 2.2.14 Melting Point - Capillary Method. European Pharmacopoeia.[1] (Standard for optical melting point determination in Europe).[1] [1]
- Giron, D. (2002).[1] "Thermal analysis and calorimetric methods in the characterisation of polymorphs and solvates." *Thermochimica Acta*, 248, 1-59.[1] (Authoritative text on using DSC for pharmaceutical solids).
- Supplier Data (CAS 406927-75-1): Bidepharm / BLDpharm Product Specifications for **2-Chloro-5-[ethyl(phenyl)sulfamoyl]benzoic acid**. [1][2][3][4] (Primary source for batch-specific reference values). [1]

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Sources

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- [2. 748776-36-5|2-Chloro-5-\[phenyl\(prop-2-en-1-yl\)sulfamoyl\]benzoic acid|BLD Pharm \[bldpharm.com\]](#)
- [3. 21525-21-3|2,4-Dichloro-5-\(N-\(3-chlorophenyl\)sulfamoyl\)benzoic acid|BLD Pharm \[bldpharm.com\]](#)
- [4. 331750-21-1|4-\(\[PHeNy\]l\(phenylsulfonyl\)amino\)methyl\)benzoic acid|BLD Pharm \[bldpharm.com\]](#)
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